

Indoxacarb's Spectrum of Insecticidal Activity: A Technical Guide

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Compound of Interest

Compound Name: *Indoxam*

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An In-depth Examination of a Potent Sodium Channel Blocker

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the insecticidal activity of indoxacarb, a member of the oxadiazine class of insecticides. It details its broad-spectrum efficacy against a range of economically important insect pests, its unique mode of action involving metabolic activation, and the experimental protocols used to determine its potency.

Executive Summary

Indoxacarb is a pro-insecticide that, upon ingestion or contact by susceptible insects, undergoes metabolic conversion to its more potent, N-decarbomethoxylated metabolite, DCJW. [1][2] This active metabolite functions as a potent voltage-gated sodium channel blocker in the insect's nervous system.[3] By binding to a site distinct from other sodium channel-targeting insecticides, it prevents the influx of sodium ions, leading to cessation of nerve impulse transmission, paralysis, and ultimately, death of the insect.[3][4] This unique mode of action makes indoxacarb a valuable tool in insecticide resistance management programs.[4] Its primary and most notable efficacy is against a wide array of lepidopteran larvae, though it also

demonstrates significant activity against species in the orders Coleoptera, Diptera, Hemiptera, Blattodea, and Hymenoptera.[1][5][6]

Spectrum of Insecticidal Activity

Indoxacarb exhibits a broad spectrum of activity, with its primary strength lying in the control of lepidopteran pests. However, its utility extends to various other insect orders, making it a versatile tool in integrated pest management (IPM) programs.

Lepidoptera

Indoxacarb is highly effective against a wide range of lepidopteran larvae, which are among the most destructive agricultural pests.[5] Its efficacy is demonstrated across numerous families, including Noctuidae, Plutellidae, and Tortricidae.

Species	Family	Bioassay Type	LC50 / LD50	Citation
Spodoptera frugiperda (Fall Armyworm)	Noctuidae	Diet Incorporation	LC50: 0.674 µg/mL	[7]
Spodoptera exigua (Beet Armyworm)	Noctuidae	Not Specified	LC50: Not specified, but effective	[8]
Helicoverpa armigera (Cotton Bollworm)	Noctuidae	Diet Incorporation	LC50: 0.3 µg/mL diet	[4]
Trichoplusia ni (Cabbage Looper)	Noctuidae	Leaf Dip	Low LC50 and LC90 values	[9]
Plutella xylostella (Diamondback Moth)	Plutellidae	Leaf Dip	LC50: 3.7 - 6.9 mg/L (48h)	[10]

Coleoptera

While primarily known for its lepidopteran activity, indoxacarb also shows efficacy against certain coleopteran pests.

Species	Family	Bioassay Type	LC50 / LD50	Citation
Leptinotarsa decemlineata (Colorado Potato Beetle)	Chrysomelidae	Not Specified	Effective control reported	[5]

Diptera

Indoxacarb has demonstrated activity against various dipteran species, including medically important vectors and agricultural pests.

Species	Family	Bioassay Type	LC50 / LD50	Citation
Musca domestica (House Fly)	Muscidae	Not Specified	Effective control reported	[6]
Culex quinquefasciatus (Southern House Mosquito)	Culicidae	Larval Bioassay	LC50: 0.006 - 0.236 µg/mL	[1]

Hemiptera

Indoxacarb exhibits activity against several hemipteran pests, which are known for causing significant damage to crops through sap-feeding and disease transmission.

Species	Family	Bioassay Type	LC50 / LD50	Citation
Lygus lineolaris (Tarnished Plant Bug)	Miridae	Topical Application	LD50: ~35 ng/insect	[11]
Bemisia tabaci (Silverleaf Whitefly)	Aleyrodidae	Not Specified	Effective control reported	[12]
Aphis gossypii (Cotton Aphid)	Aphididae	Not Specified	Effective control reported	[13]

Blattodea

Indoxacarb is a key active ingredient in many commercial baits for cockroach control due to its efficacy and delayed mode of action, which allows for horizontal transfer within the pest population.

Species	Family	Bioassay Type	LC50 / LD50	Citation
Blattella germanica (German Cockroach)	Ectobiidae	Topical Application	LD50: <1 ng/insect	[8]
Reticulitermes flavipes (Eastern Subterranean Termite)	Rhinotermitidae	Topical Application (48h)	LD50: 2070 ng/g termite	

Hymenoptera

Indoxacarb is utilized in baits for the control of pest ants. It also shows high contact toxicity to beneficial hymenopterans like honey bees.

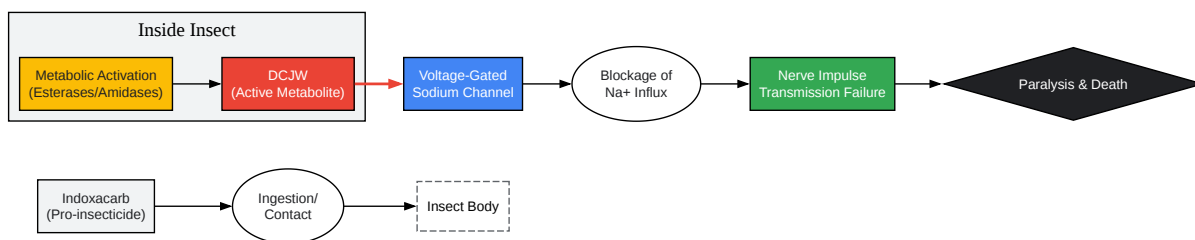
Species	Family	Bioassay Type	LC50 / LD50	Citation
Apis mellifera (Honey Bee)	Apidae	Topical Application (24h)	LD50: 0.0018 μ g/bee	[2]
Bombus terrestris (Buff- tailed Bumblebee)	Apidae	Oral	LD50: 0.083 μ g/bee	[11]

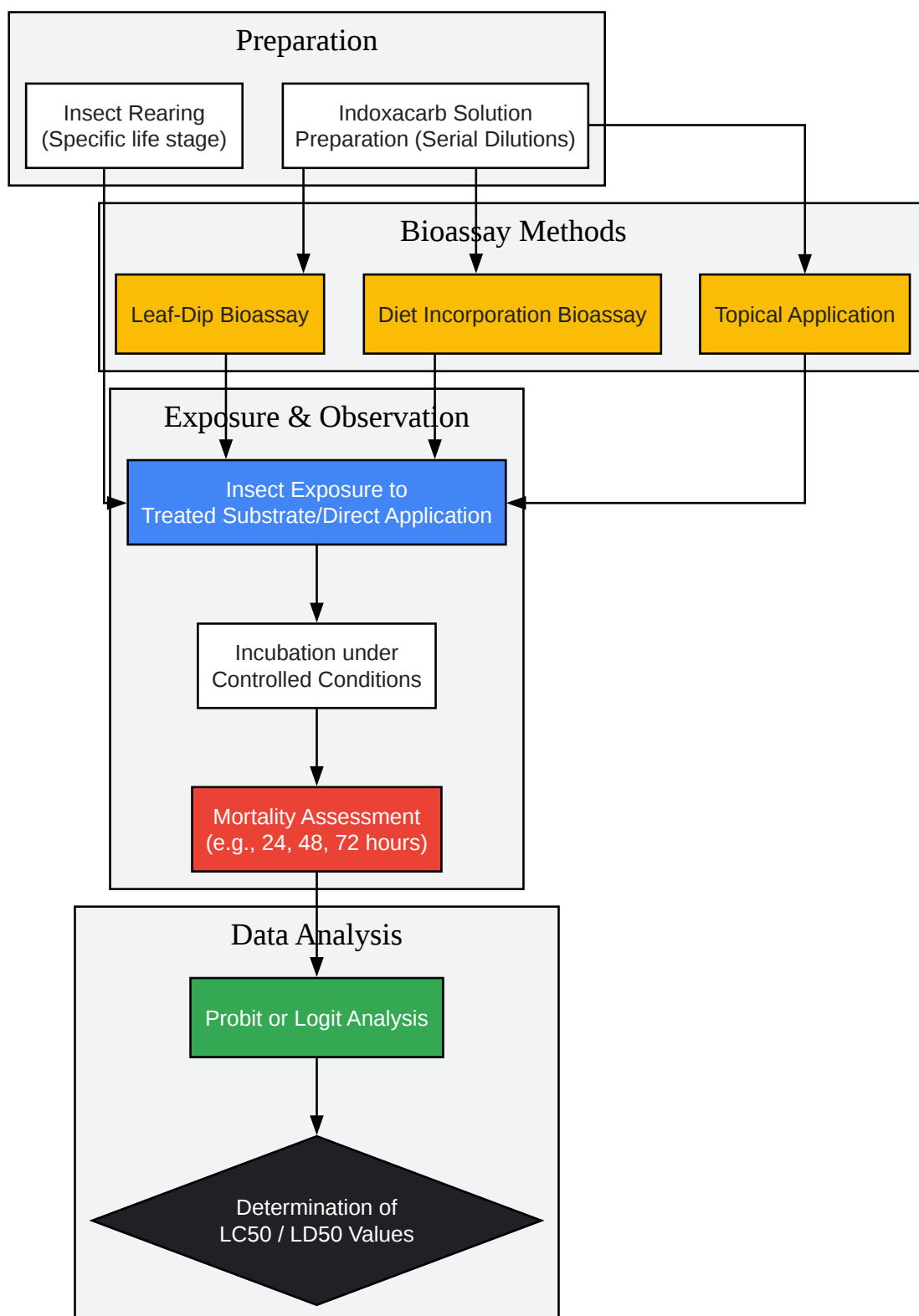
Mode of Action: A Two-Step Process

Indoxacarb's insecticidal action is a result of a two-step process that occurs within the target insect.

Step 1: Metabolic Activation Indoxacarb itself is a pro-insecticide with relatively low intrinsic activity.[3] Upon entering the insect's body, primarily through ingestion, it is metabolized by enzymes such as esterases and amidases.[12] This enzymatic action cleaves the carbomethoxy group, converting indoxacarb into its highly active metabolite, DCJW.[1][2]

Step 2: Sodium Channel Blockage The activated metabolite, DCJW, is a potent blocker of voltage-gated sodium channels in the insect's nervous system.[3][4] It binds to a unique site on the sodium channel, preventing the influx of sodium ions that is essential for the propagation of nerve impulses.[3][11] This disruption of nerve function leads to a rapid cessation of feeding, followed by paralysis and eventual death of the insect.[4]





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